

Personal protective equipment for handling CYM50358 hydrochloride

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Compound of Interest

Compound Name: CYM50358 hydrochloride

Cat. No.: B606899

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Essential Safety and Handling Guide for CYM50358 Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **CYM50358 hydrochloride**, a potent and selective S1P4 receptor antagonist. Adherence to these procedures is essential to ensure personal safety and maintain a secure laboratory environment.

I. Personal Protective Equipment (PPE)

A multi-layered PPE approach is mandatory to prevent skin contact, inhalation, and eye exposure. The required equipment varies based on the specific handling task.

Task	Gloves	Eye/Face Protection	Respiratory Protection	Protective Clothing	Footwear
Weighing and Aliquoting Solid Compound	Double nitrile gloves (ASTM D6978 rated)	Safety glasses with side shields or chemical splash goggles. A full-face shield is recommended if aerosolization is possible.	Fit-tested N95 or higher respirator if not handled in a certified chemical fume hood or ventilated balance enclosure.	Disposable, solid-front lab coat with tight cuffs. Consider disposable sleeves.	Closed-toe shoes. Shoe covers are recommended.
Preparing Solutions	Double nitrile gloves (ASTM D6978 rated)	Chemical splash goggles. A full-face shield is recommended.	Work should be conducted in a certified chemical fume hood.	Disposable, fluid-resistant, solid-front lab coat with tight cuffs.	Closed-toe shoes. Shoe covers are recommended.
Administering to Cell Cultures or Animals	Double nitrile gloves (ASTM D6978 rated)	Safety glasses with side shields or chemical splash goggles.	Work should be performed in a biological safety cabinet (BSC) or chemical fume hood.	Disposable, solid-front lab coat with tight cuffs.	Closed-toe shoes.
Spill Cleanup	Double heavy-duty nitrile or neoprene gloves	Chemical splash goggles and a full-face shield.	Fit-tested N95 or higher respirator, or as determined by the scale of the spill.	Disposable, fluid-resistant, solid-front gown or coveralls.	Chemical-resistant boots or disposable shoe covers over closed-toe shoes.

Waste Disposal	Double nitrile gloves	Safety glasses with side shields.	Not generally required if waste is properly contained.	Lab coat.	Closed-toe shoes.
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This guidance is based on best practices for handling potent, biologically active compounds. Always consult your institution's Environmental Health and Safety (EHS) department for specific protocols.

II. Chemical and Physical Properties

Property	Value
Molecular Formula	C ₂₀ H ₁₈ Cl ₂ N ₂ O ₂ · HCl[1]
Molecular Weight	425.74 g/mol [1][2]
Appearance	Solid[3]
Color	Off-white to yellow[3]
Solubility	Soluble to 100 mM in water and DMSO[1]
Storage	Store at -20°C[1][3]

III. Hazard Identification and Safety Precautions

While a specific Safety Data Sheet (SDS) for **CYM50358 hydrochloride** is not publicly available, related compounds and general chemical safety principles dictate the following precautions. The compound should be treated as a potentially hazardous substance.

Potential Hazards:

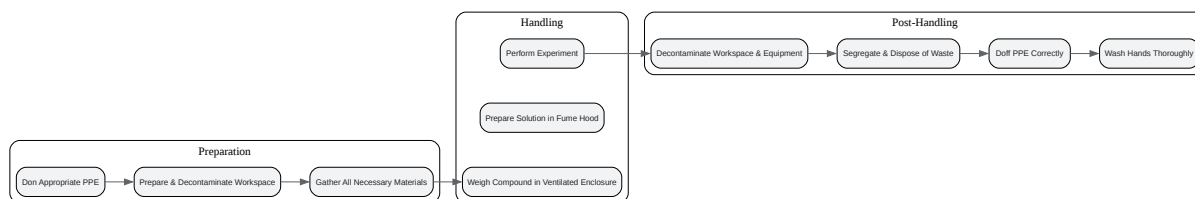
- May be harmful if swallowed, causing nausea, vomiting, and epigastric pain.[4]
- May cause skin and serious eye irritation.[5]
- May cause respiratory irritation if inhaled.[5]

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[5]
- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

IV. Standard Operating Procedures

A systematic approach to handling **CYM50358 hydrochloride** is crucial for safety and experimental integrity.

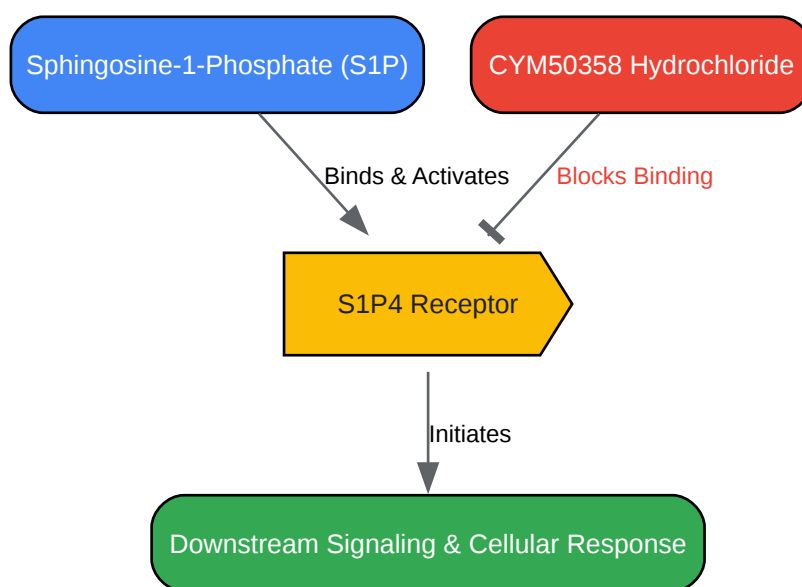


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Standard operational workflow for handling **CYM50358 hydrochloride**.

V. Mechanism of Action: S1P4 Antagonism

CYM50358 hydrochloride is a potent and selective antagonist of the Sphingosine-1-Phosphate Receptor 4 (S1P4).^{[2][3]} Its primary mechanism involves blocking the binding of the endogenous ligand, sphingosine-1-phosphate (S1P), to the S1P4 receptor, thereby inhibiting downstream signaling pathways.



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CYM50358 hydrochloride acts as an antagonist at the S1P4 receptor.

VI. Disposal Plan

All waste generated from handling **CYM50358 hydrochloride** must be considered hazardous.

- Solid Waste: Contaminated consumables (e.g., gloves, weighing papers, pipette tips, vials) should be collected in a dedicated, clearly labeled hazardous waste container.
- Liquid Waste: Unused solutions and contaminated solvents should be collected in a sealed, properly labeled hazardous liquid waste container. Do not mix incompatible waste streams.

- Disposal: All hazardous waste must be disposed of through your institution's EHS department in accordance with local, state, and federal regulations. Never dispose of this chemical down the drain.

By adhering to these safety protocols, researchers can minimize risks and ensure the safe and effective use of **CYM50358 hydrochloride** in their work.

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References

- 1. rndsystems.com [rndsystems.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. Report | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 5. cdn.caymanchem.com [cdn.caymanchem.com]
- To cite this document: BenchChem. [Personal protective equipment for handling CYM50358 hydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b606899#personal-protective-equipment-for-handling-cym50358-hydrochloride]

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